

Technical Support Center: Optimizing MtInhA-IN-1 for In Vitro Success

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Compound of Interest		
Compound Name:	MtInhA-IN-1	
Cat. No.:	B12389430	Get Quote

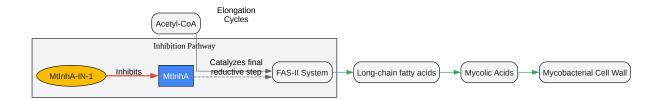
Welcome to the technical support center for **MtInhA-IN-1**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered when working with this potent inhibitor. Here, you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure the successful application of **MtInhA-IN-1** in your in vitro assays.

Frequently Asked Questions (FAQs)

Q1: What is MtInhA-IN-1 and what is its mechanism of action?

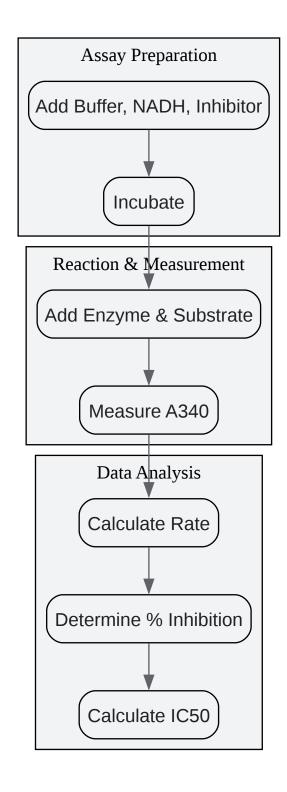
MtInhA-IN-1 is a selective and orally active inhibitor of the Mycobacterium tuberculosis NADH-dependent enoyl-acyl carrier protein reductase (MtInhA). This enzyme is a crucial component of the type II fatty acid synthase (FAS-II) system, which is essential for the biosynthesis of mycolic acids. Mycolic acids are unique, long-chain fatty acids that are integral to the mycobacterial cell wall. By directly inhibiting MtInhA, **MtInhA-IN-1** disrupts the mycolic acid biosynthesis pathway, leading to a bacteriostatic effect against M. tuberculosis.











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